

Personal protective equipment for handling Calol

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Compound of Interest

Compound Name: Calol

Cat. No.: B8817810

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It appears that "**Calol**" may be a misspelling of one of several chemical substances used in laboratory and industrial settings. To ensure comprehensive safety and handling guidance, this document provides information on three potential chemicals: CALSOL 100, a denatured alcohol; KALCOL 2470, a fatty alcohol; and Catechol, a benzenediol. Please identify the correct substance from your container's label or Safety Data Sheet (SDS) to apply the appropriate safety measures.

Essential Safety and Logistical Information

This guide provides immediate, essential safety and logistical information for handling CALSOL 100, KALCOL 2470, and Catechol. It includes operational plans for safe handling and storage, and protocols for disposal.

Personal Protective Equipment (PPE)

Proper personal protective equipment is critical to ensure safety when handling these substances. The following table summarizes the recommended PPE.

Substance	Eye/Face Protection	Skin Protection	Respiratory Protection
CALSOL 100	Safety glasses with side-shields or goggles.[1]	Chemical-resistant gloves (Neoprene, butyl, or natural rubber).[2]	For concentrations up to 1000 ppm, an approved organic vapor cartridge respirator can be used. Above 1000 ppm, an air-supplying respirator is recommended.[2]
KALCOL 2470	Chemical goggles and face shield.[3]	Chemical-resistant gloves and clothing.[3]	Not specified under normal use with adequate ventilation.
Catechol	Tightly fitting safety goggles with side-shields.[4]	Wear fire/flammable resistant and impervious clothing.[4]	If exposure limits are exceeded, a full-face respirator is recommended.[4]

Hazard Identification and First Aid

Understanding the specific hazards of each substance is crucial for a rapid and effective response in case of an emergency.

Substance	Signal Word	Key Hazards	First Aid: Inhalation	First Aid: Skin Contact	First Aid: Eye Contact	First Aid: Ingestion
CALSOL 100	Danger	Highly flammable liquid and vapor. Causes serious eye irritation.[1][2]	Move to fresh air.	Take off immediately all contaminated clothing. Rinse skin with water.[1]	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.[1][2]	DO NOT INDUCE VOMITING. Have victim drink about 250ml of water to dilute.[2]
KALCOL 2470	Warning	Causes serious eye irritation. Very toxic to aquatic life with long lasting effects.[3]	Remove person to fresh air and keep comfortable for breathing.[3]	Wash with plenty of soap and water.[3]	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If	Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.[3]

eye
irritation
persists:
Get
medical
advice/attention.[\[3\]](#)

Catechol	Danger	Toxic if swallowed or in contact with skin. Causes serious eye damage. Suspected of causing genetic defects. May cause cancer. [5] [6]	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.	Take off immediately all contaminated clothing. Rinse skin with water/showers. Consult a physician.	Rinse out with plenty of water. Remove contact lenses. Consult a physician.	Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.
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Operational Plans

Handling and Storage

Proper handling and storage procedures are essential to maintain a safe laboratory environment.

CALSOL 100:

- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[\[1\]](#)[\[2\]](#)
- Keep container tightly closed.[\[1\]](#)[\[2\]](#)
- Ground and bond container and receiving equipment.[\[1\]](#)

- Use explosion-proof electrical/ventilating/lighting equipment.[1]
- Use non-sparking tools.[1]
- Take action to prevent static discharges.[1]
- Store in a well-ventilated place. Keep cool.[1][2]

KALCOL 2470:

- Wash thoroughly after handling.[3]
- Avoid release to the environment.[3]
- Keep the container tightly closed and in a cool, well-ventilated place.
- Eliminate all sources of ignition.

Catechol:

- Obtain special instructions before use.[7]
- Do not handle until all safety precautions have been read and understood.[6]
- Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
- Use only outdoors or in a well-ventilated area.[4][6]
- Wash skin thoroughly after handling.[8]
- Do not eat, drink or smoke when using this product.[6][7]
- Keep container tightly closed. Store locked up.[4][6]

Disposal Plan

Dispose of all chemical waste in accordance with local, regional, and national regulations.

- CALSOL 100: Dispose of contents and container to an approved waste disposal plant.[2]

- KALCOL 2470: Passed to a licensed waste contractor.[3]
- Catechol: Dispose of contents/container to an authorized hazardous or special waste collection point in accordance with any local regulation.[7]

Experimental Protocols

While specific experimental protocols are not available in the provided search results, the following general procedures for safe handling during laboratory use are based on the safety data sheets.

General Handling Procedure for Flammable Liquids (e.g., CALSOL 100)

- Preparation: Ensure the work area is well-ventilated and free of ignition sources. Ground all equipment.
- PPE: Don appropriate PPE, including safety goggles, chemical-resistant gloves, and a flame-retardant lab coat.
- Dispensing: Use non-sparking tools to dispense the liquid. Keep the container closed when not in use.
- Cleanup: Clean up spills immediately with an absorbent material and dispose of it as hazardous waste.
- Storage: Store in a cool, well-ventilated area away from incompatible materials.

General Handling Procedure for Irritating Solids (e.g., Catechol)

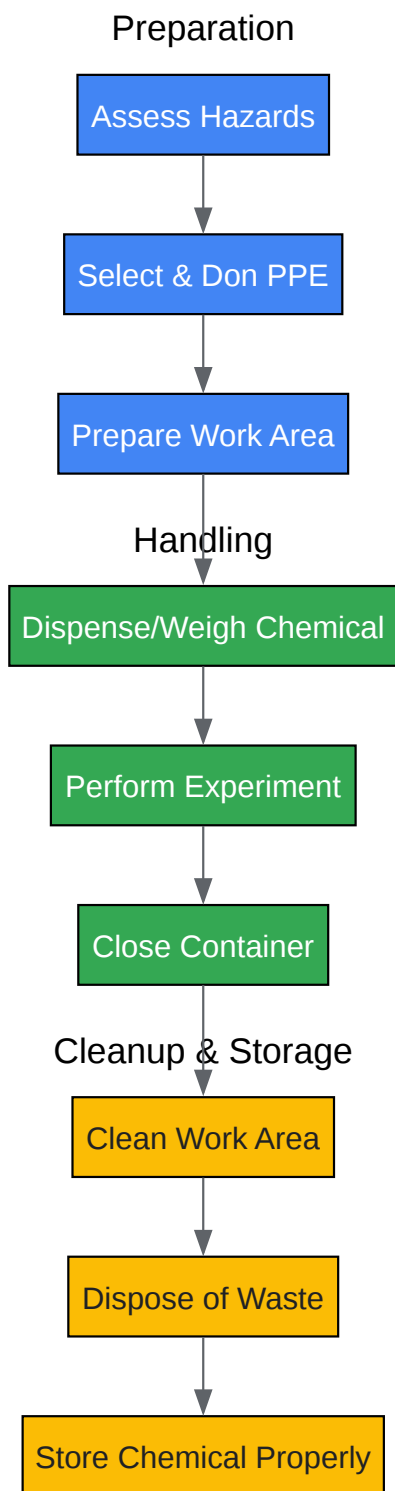
- Preparation: Work in a well-ventilated area or a fume hood.
- PPE: Wear safety goggles, chemical-resistant gloves, and a lab coat.
- Weighing and Transfer: Handle carefully to avoid dust formation. Use a spatula for transfers.
- Dissolving: If dissolving, add the solid to the solvent slowly while stirring.

- Cleanup: Clean any spills with a wet cloth to avoid generating dust and dispose of it as hazardous waste.
- Storage: Store in a tightly sealed container in a cool, dry place.

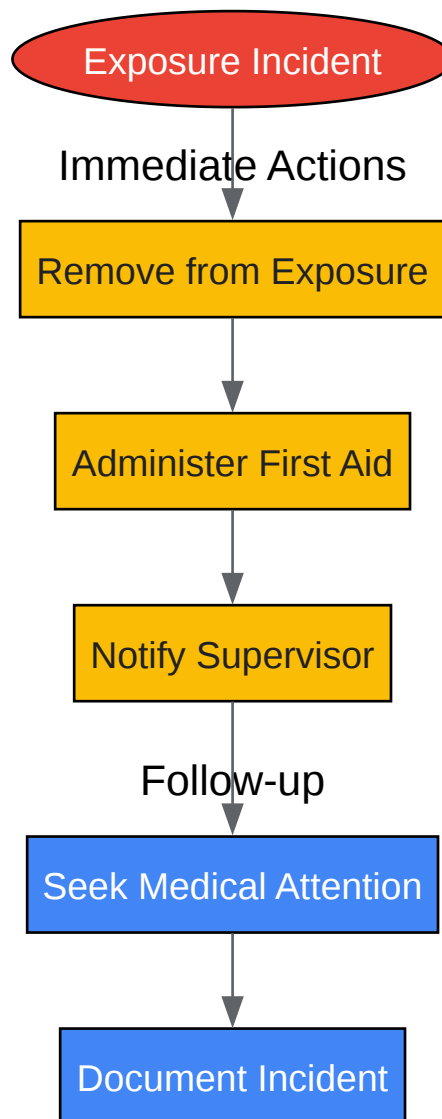
Visualizations

The following diagrams illustrate the logical workflows for handling these types of chemicals and responding to emergencies.

Safe Handling Workflow



Emergency Response Workflow



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